

Usp28-IN-4 working concentration for cell treatment

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Compound of Interest

Compound Name: *Usp28-IN-4*

Cat. No.: *B12399517*

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Application Notes and Protocols for Usp28-IN-4

For Researchers, Scientists, and Drug Development Professionals

Introduction

Usp28-IN-4 is a potent and selective small molecule inhibitor of Ubiquitin-Specific Protease 28 (USP28), a deubiquitinating enzyme (DUB) that has emerged as a critical regulator of oncogenic signaling pathways. USP28 plays a pivotal role in stabilizing a variety of oncoproteins, most notably the transcription factor c-Myc, by removing ubiquitin chains and thereby preventing their proteasomal degradation. Elevated levels of USP28 have been observed in several cancers, correlating with poor prognosis. **Usp28-IN-4** offers a valuable tool for investigating the therapeutic potential of USP28 inhibition in cancer biology and drug development. These application notes provide detailed protocols for utilizing **Usp28-IN-4** in cell-based assays to probe its effects on cell viability and protein stability.

Physicochemical Properties and Storage

| Property | Value |
|-------------------|---------------------------------------------------------------------------------------------------------|
| Molecular Formula | C ₂₂ H ₁₈ Cl ₂ N ₂ O ₃ S |
| Molecular Weight | 461.36 g/mol |
| IC ₅₀ | 0.04 μM for USP28[1] |
| Solubility | Sparingly soluble in DMSO (1-10 mg/mL)[2] |
| Storage | Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month. Protect from light.[1] |

Stock Solution Preparation

To prepare a 10 mM stock solution of **Usp28-IN-4** in DMSO:

- Weigh out 1 mg of **Usp28-IN-4**.
- Add 216.8 μL of high-quality, anhydrous DMSO.
- Vortex or sonicate until the compound is fully dissolved. Gentle warming may be required.
- Aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store as recommended.

Note: DMSO is hygroscopic; use a fresh, unopened bottle for optimal solubility. When diluting the DMSO stock into aqueous solutions like cell culture media, it is recommended to make intermediate dilutions in DMSO to prevent precipitation.[3] The final concentration of DMSO in cell culture should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.

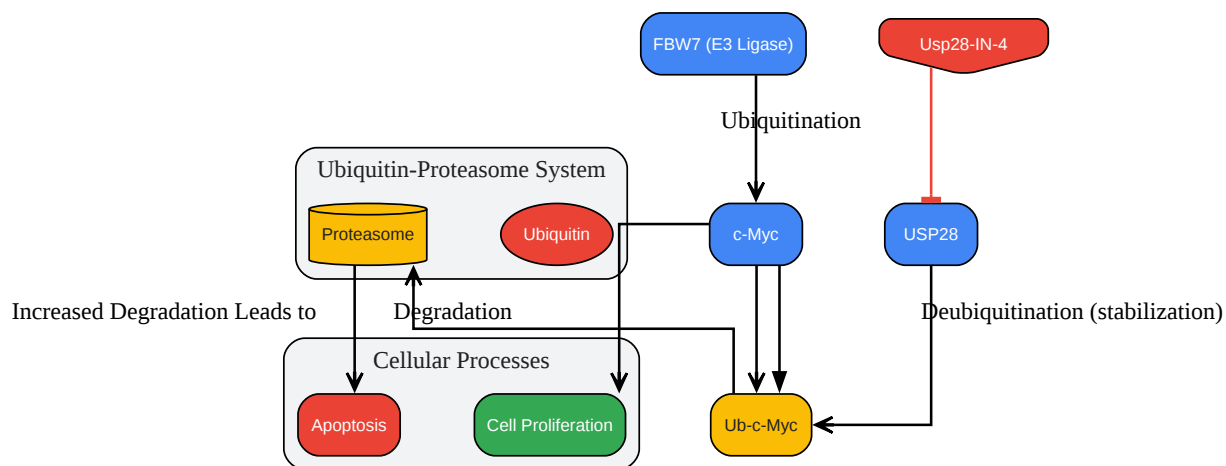
Biological Activity and Mechanism of Action

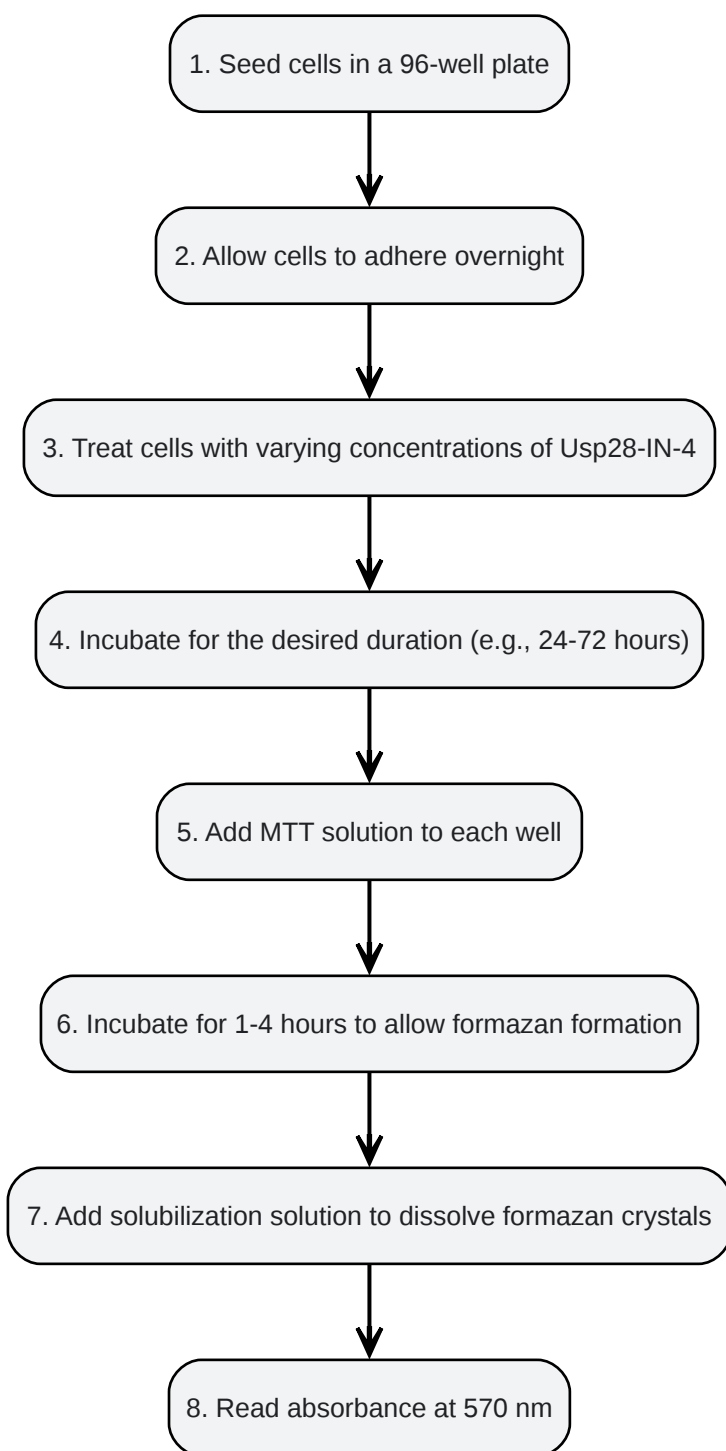
Usp28-IN-4 selectively inhibits the deubiquitinating activity of USP28. This inhibition leads to the increased ubiquitination and subsequent proteasomal degradation of USP28 substrates. A primary and well-characterized substrate of USP28 is the oncoprotein c-Myc.[4] By preventing the deubiquitination of c-Myc, **Usp28-IN-4** effectively reduces c-Myc protein levels in cancer

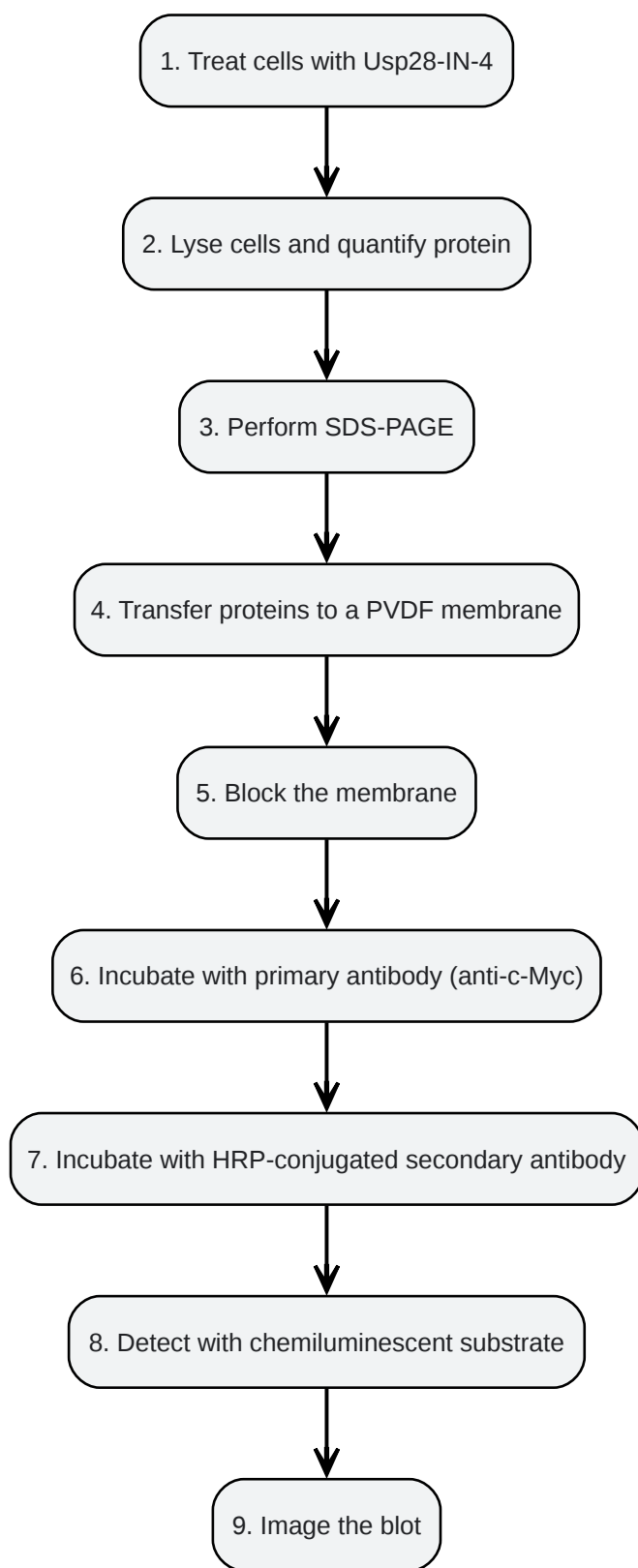
cells, thereby inhibiting cell proliferation and survival. The activity of **Usp28-IN-4** is highly selective for USP28 over other deubiquitinases such as USP2, USP7, USP8, and USP9x.[1]

Signaling Pathway

The following diagram illustrates the role of USP28 in the c-Myc signaling pathway and the mechanism of action for **Usp28-IN-4**.







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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com